

4-Bromo-2-iodoaniline CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Bromo-2-iodoaniline

Cat. No.: B187669

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An In-depth Technical Guide to 4-Bromo-2-iodoaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromo-2-iodoaniline** (CAS Number: 66416-72-6), a key building block in synthetic and medicinal chemistry. This document outlines its chemical properties, synthesis protocols, and significant applications in the pharmaceutical and agrochemical industries.

Core Chemical and Physical Properties

4-Bromo-2-iodoaniline is a halogenated aromatic amine recognized for its utility as a versatile intermediate in complex organic synthesis.^[1] Its distinct substitution pattern, with a bromine atom at the para-position and an iodine atom at the ortho-position relative to the amino group, provides differential reactivity that is advantageous for selective chemical transformations.^[1]

A summary of its key quantitative data is presented below:

Property	Value	References
CAS Number	66416-72-6	[1]
Molecular Formula	C ₆ H ₅ BrIN	[1]
Molecular Weight	297.92 g/mol	[1]
Appearance	Gray to purple powder	[1][2]
Melting Point	69-72 °C	[1][3]
Purity	≥97%	[3]

Synthesis of 4-Bromo-2-iodoaniline: Experimental Protocols

The synthesis of **4-Bromo-2-iodoaniline** is most commonly achieved through the electrophilic iodination of 4-bromoaniline. Several methods have been reported, with variations in the iodinating agent and reaction conditions.

General Experimental Protocol: Iodination of 4-Bromoaniline

This protocol outlines a common method for the synthesis of **4-Bromo-2-iodoaniline**.

Materials:

- 4-Bromoaniline
- Sodium Iodide (NaI)
- Sodium Perborate Tetrahydrate (NaBO₃·4H₂O)
- Glacial Acetic Acid
- Ethyl Acetate
- Water

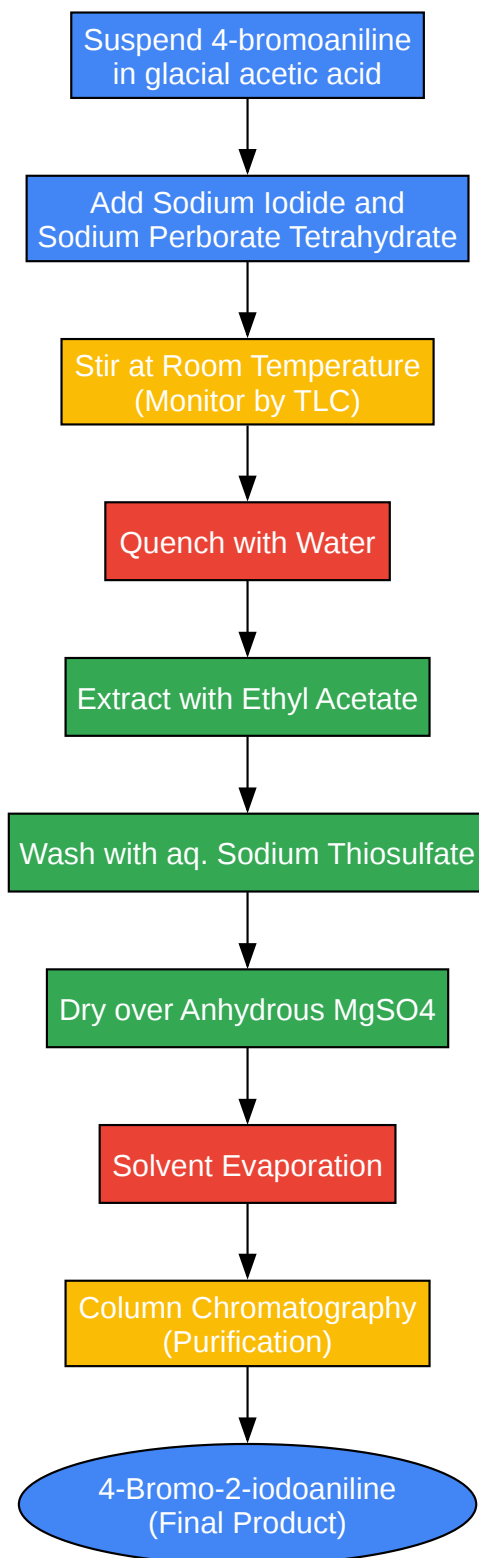
- 5% Aqueous Sodium Thiosulfate
- Anhydrous Magnesium Sulfate

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, suspend 4-bromoaniline (1 equivalent) in glacial acetic acid.[4]
- To this suspension, add sodium iodide (1.1 equivalents) and sodium perborate tetrahydrate (1.1 equivalents).[4]
- Stir the reaction mixture at room temperature. Monitor the progress of the reaction by thin-layer chromatography (TLC).[4][5]
- Upon completion, pour the reaction mixture into water.[4]
- Extract the product with ethyl acetate.[4][5]
- Wash the organic layer with a 5% aqueous solution of sodium thiosulfate to remove any unreacted iodine.[5]
- Dry the organic layer over anhydrous magnesium sulfate.[5]
- Remove the solvent under reduced pressure to yield the crude product.[5]
- The crude product can be further purified by column chromatography using a mixture of ethyl acetate and hexane as the eluent.[5]

Logical Workflow for the Synthesis of **4-Bromo-2-iodoaniline**:

Synthesis Workflow of 4-Bromo-2-iodoaniline



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Caption: A flowchart illustrating the key steps in the synthesis of **4-Bromo-2-iodoaniline**.

Applications in Drug Discovery and Development

4-Bromo-2-iodoaniline is a crucial intermediate in the pharmaceutical industry, serving as a foundational building block for a variety of active pharmaceutical ingredients (APIs).^{[1][2]} Its unique structure allows for the construction of complex molecular frameworks essential for therapeutic efficacy.^[1]

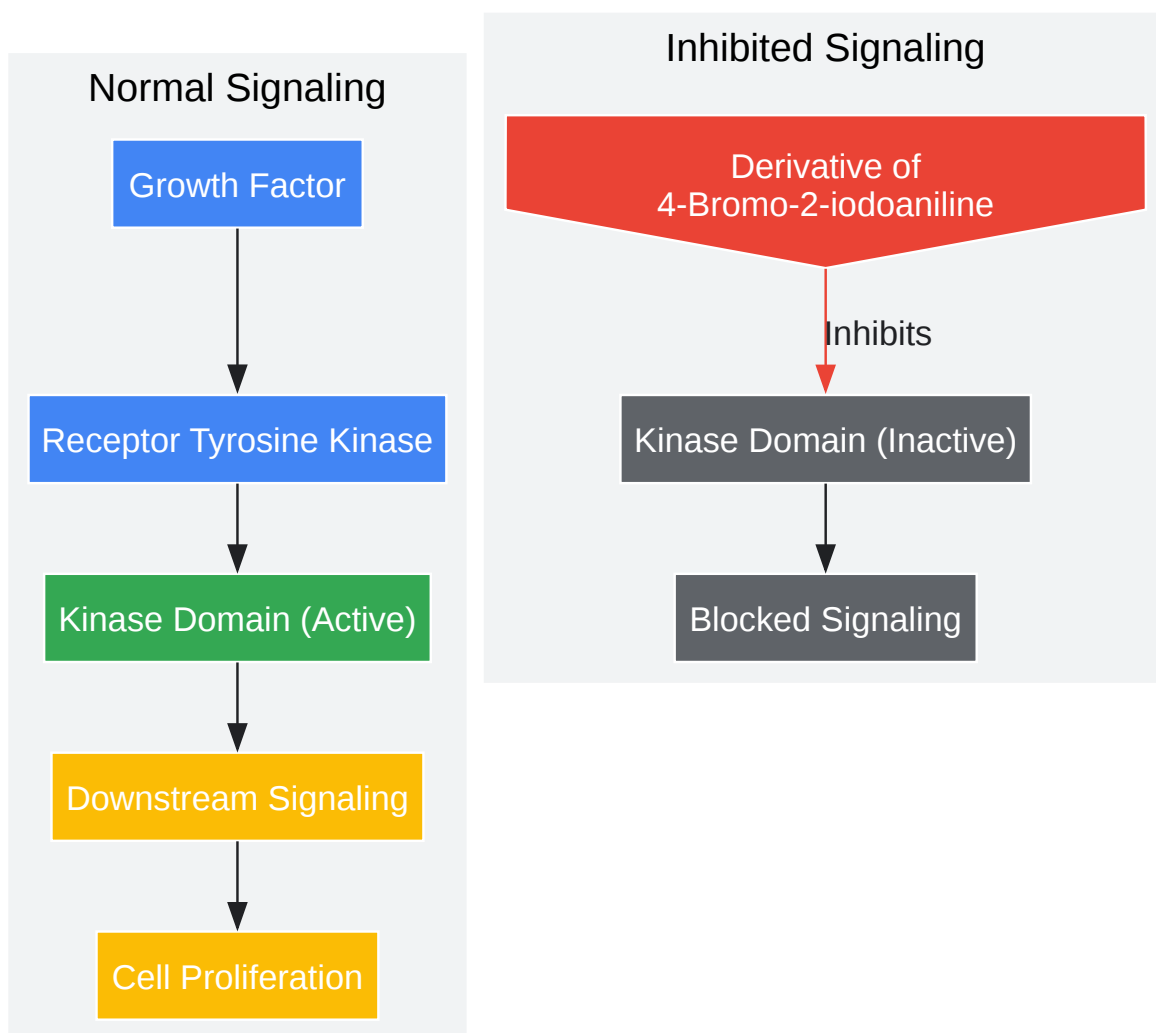
Key applications include:

- **Preparation of Quinolone Derivatives:** It is used in the palladium-catalyzed synthesis of 2-quinolone derivatives.^{[3][6]}
- **Synthesis of Substituted Indoles:** It serves as a starting material for the solid-phase synthesis of 2,3,5-trisubstituted indoles.^{[3][6]}
- **Development of Kinase Inhibitors:** While direct evidence for **4-Bromo-2-iodoaniline** is limited, related multi-halogenated anilines are explored as scaffolds for kinase inhibitors due to the potential for differential functionalization at the halogenated sites.

Hypothetical Signaling Pathway Interaction:

The following diagram illustrates a hypothetical mechanism where a derivative of **4-Bromo-2-iodoaniline** acts as a kinase inhibitor. The aniline scaffold allows for modifications that can target the ATP-binding pocket of a kinase, thereby inhibiting its activity and downstream signaling.

Hypothetical Kinase Inhibition Pathway



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Caption: A diagram showing the hypothetical inhibition of a receptor tyrosine kinase signaling pathway.

Conclusion

4-Bromo-2-iodoaniline is a chemical intermediate of significant value to the research and development sectors, particularly in pharmaceuticals and agrochemicals. Its well-defined properties and versatile reactivity make it an essential tool for synthetic chemists aiming to

construct complex and novel molecular architectures. The protocols and data presented in this guide are intended to support its effective application in these fields.

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